

Tetrapropylammonium Chloride: Application Notes and Protocols for Surfactant and Emulsifier Use

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Compound of Interest

Compound Name: Tetrapropylammonium chloride

Cat. No.: B153554

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Introduction

Tetrapropylammonium chloride (TPAC) is a quaternary ammonium salt that functions as a cationic surfactant and emulsifier.[1][2][3] Its amphiphilic nature, arising from the positively charged quaternary ammonium head group and the four propyl chains, allows it to reduce surface and interfacial tension, making it effective in a variety of applications, including as a cleaning agent, dispersant, and in the formulation of personal care products, detergents, and pharmaceuticals.[3][4][5] This document provides detailed application notes and protocols for the use of **tetrapropylammonium chloride** as a surfactant and emulsifier in research and development settings.

Physicochemical Properties

A summary of the key physicochemical properties of **tetrapropylammonium chloride** is presented in the table below. Understanding these properties is crucial for its effective application as a surfactant and emulsifier.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₈ ClN	[6][7][8]
Molecular Weight	221.81 g/mol	[6][7][8]
Appearance	White to off-white crystalline powder	[3]
Solubility	Soluble in water and polar organic solvents like ethanol and methanol.	[3]
Melting Point	240-242 °C	[3]
Critical Micelle Concentration (CMC)	Not experimentally determined in literature. Estimated to be in the mM range. Requires experimental determination for specific applications.	
Hydrophilic-Lipophilic Balance (HLB)	Estimated to be in the range of 10-12 (O/W emulsifier). This is a theoretical estimation and should be experimentally verified.	[9]

Applications and Experimental Protocols

Determination of Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is a fundamental property of a surfactant, representing the concentration at which surfactant monomers begin to self-assemble into micelles.[10][11] Above the CMC, properties such as surface tension, conductivity, and light scattering of the solution exhibit a distinct change. Accurate determination of the CMC is essential for optimizing formulations.

This method relies on the principle that the surface tension of a surfactant solution decreases with increasing concentration until the CMC is reached, after which it remains relatively constant.[10][11]

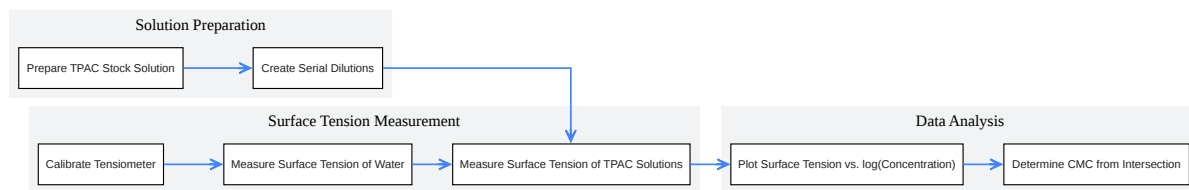
Materials:

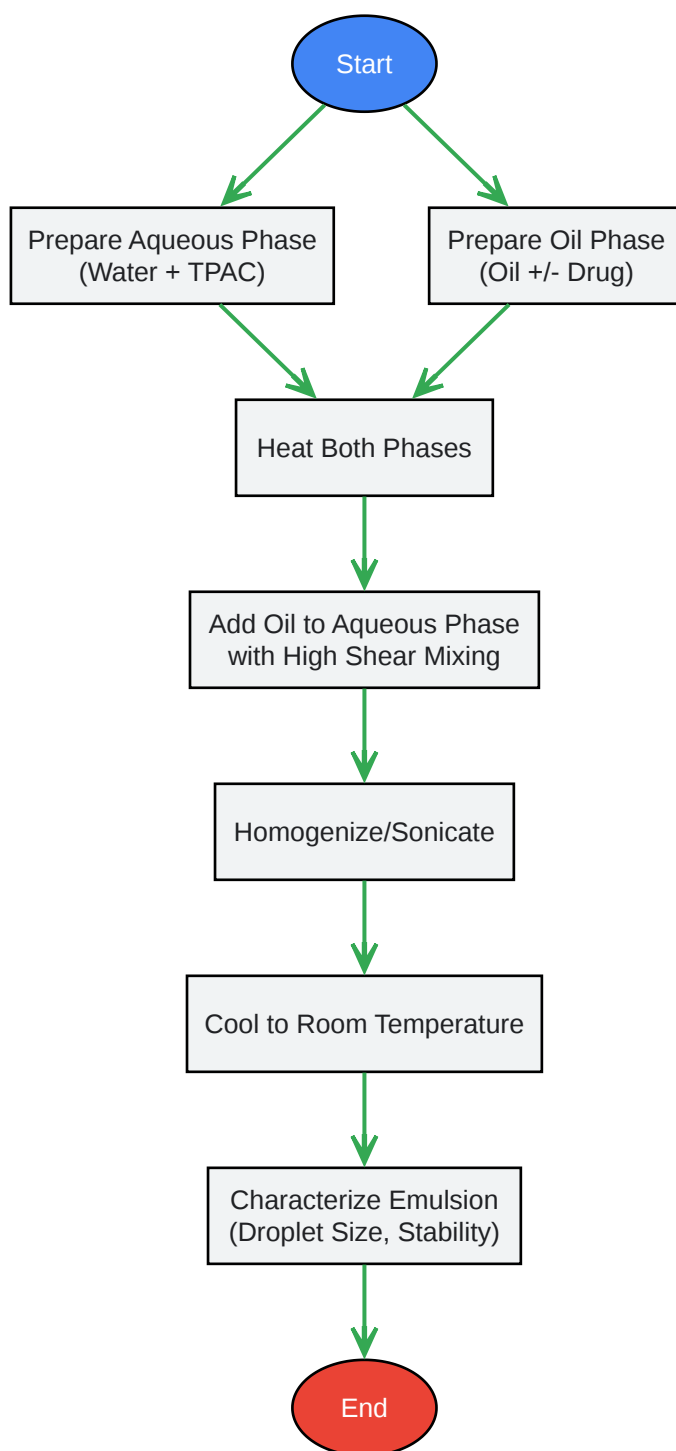
- **Tetrapropylammonium chloride (TPAC)**
- High-purity deionized water
- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Calibrated glassware (burette, volumetric flasks, pipettes)
- Magnetic stirrer and stir bar

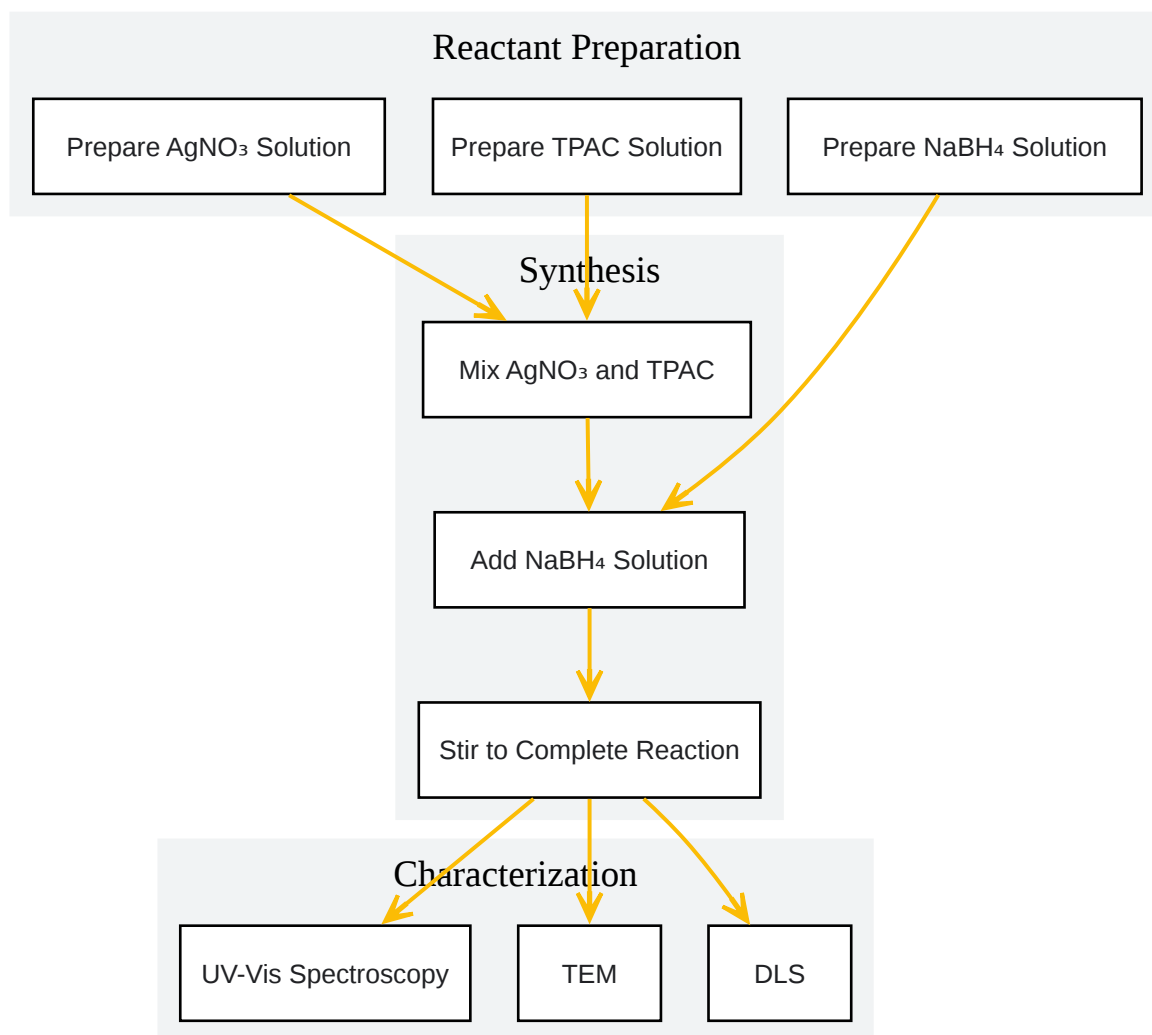
Procedure:

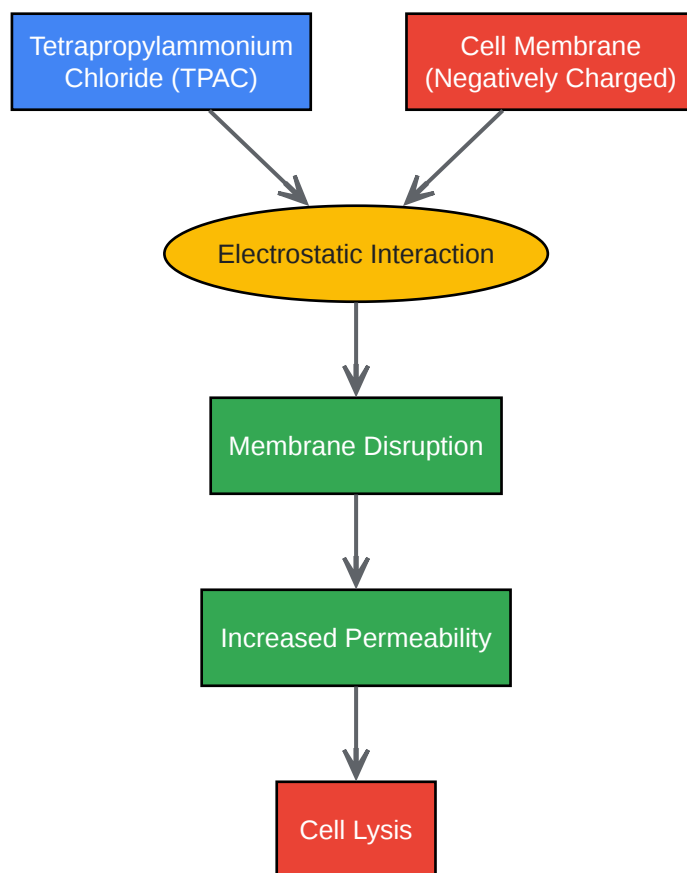
- Prepare a stock solution of TPAC (e.g., 100 mM) in deionized water.
- Prepare a series of dilutions from the stock solution, covering a range of concentrations expected to bracket the CMC.
- Calibrate the tensiometer according to the manufacturer's instructions.
- Measure the surface tension of deionized water as a reference.
- Starting with the most dilute solution, measure the surface tension of each TPAC solution. Ensure temperature is constant throughout the measurements.
- Plot surface tension (γ) as a function of the logarithm of the TPAC concentration ($\log C$).
- The plot will show two intersecting lines. The concentration at the point of intersection is the CMC.

Workflow for CMC Determination:









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